

Chlorsulfuron solubility in water and organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorsulfuron

Cat. No.: B1668881

[Get Quote](#)

Chlorsulfuron Solubility: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **chlorsulfuron** in water and various organic solvents. The data presented is curated from scientific literature and reputable chemical databases to support research and development activities.

Quantitative Solubility Data

The solubility of **chlorsulfuron** is significantly influenced by the pH of the aqueous solution and the nature of the organic solvent. The following tables summarize the available quantitative data to facilitate comparison.

Solubility in Water at Various pH Values

Chlorsulfuron, a weak acid with a pKa of 3.4, exhibits pH-dependent aqueous solubility. Its solubility increases dramatically in neutral to alkaline conditions due to the ionization of the sulfonylurea group.

pH	Temperature (°C)	Solubility (mg/L)
4.1	25	100 - 125
5	25	60
7	25	27,900
7	20	12,500
7	Not Specified	7,000
7	Not Specified	31,800

Note: Discrepancies in solubility at the same pH may arise from different experimental conditions and analytical techniques used in various studies.

Solubility in Organic Solvents

The solubility of **chlorsulfuron** in organic solvents is dictated by the polarity and hydrogen bonding capabilities of the solvent.

Solvent	Temperature (°C)	Solubility (g/L)
Dichloromethane	25	102
Acetone	25	57
Methanol	25	14
Toluene	25	3
Hexane	25	0.01
DMSO	Not Specified	100 (mg/mL)

Partition Coefficient

The octanol-water partition coefficient (LogP or Log Kow) is a measure of a chemical's lipophilicity and is also pH-dependent.

pH	LogP
5	0.74
7	-1.34

Experimental Protocols

The determination of **chlorsulfuron**'s solubility typically follows standardized methods such as the OECD Guideline 105 or the US EPA OCSP 830.7840. The most common technique is the shake-flask method. While specific parameters from the cited data sources are not consistently available, a general, detailed protocol is provided below.

Principle of the Shake-Flask Method

An excess amount of **chlorsulfuron** is equilibrated with a specific solvent (water at a set pH or an organic solvent) at a constant temperature. After equilibrium is reached, the concentration of **chlorsulfuron** in the saturated solution is determined analytically.

Materials and Equipment

- **Chlorsulfuron**: Analytical standard of known purity.
- Solvents: High-purity water (e.g., Type I), and analytical or HPLC grade organic solvents.
- Buffers: For aqueous solubility, buffers of known composition and pH are required (e.g., phosphate, citrate).
- Glassware: Volumetric flasks, screw-capped test tubes or flasks.
- Constant Temperature Bath/Shaker: Capable of maintaining a constant temperature (e.g., 25 °C ± 0.5 °C) with agitation.
- Centrifuge: For phase separation.
- Syringe Filters: Inert material (e.g., PTFE) with a small pore size (e.g., 0.22 µm) to remove undissolved solids.

- Analytical Instrument: High-Performance Liquid Chromatography (HPLC) with a UV detector is a common and accurate method for quantification.

Experimental Procedure

- Preparation of Solutions:
 - Prepare buffer solutions of the desired pH values.
 - Ensure all solvents are of high purity.
- Equilibration:
 - Add an excess amount of **chlorsulfuron** to a flask containing the solvent. The excess solid should be clearly visible.
 - Seal the flasks and place them in a constant temperature shaker bath.
 - Agitate the flasks for a sufficient period to reach equilibrium. This is typically 24 to 72 hours, and preliminary studies should be conducted to determine the optimal time.
- Phase Separation:
 - After equilibration, allow the flasks to stand in the constant temperature bath to allow the undissolved solid to settle.
 - To further separate the solid from the liquid phase, centrifuge an aliquot of the suspension at a high speed.
- Sample Preparation for Analysis:
 - Carefully withdraw a sample from the clear supernatant of the centrifuged solution.
 - Filter the sample through a syringe filter that has been pre-conditioned with the solution to prevent adsorption of the analyte.
 - Dilute the filtered sample as necessary with the appropriate solvent to fall within the calibration range of the analytical method.

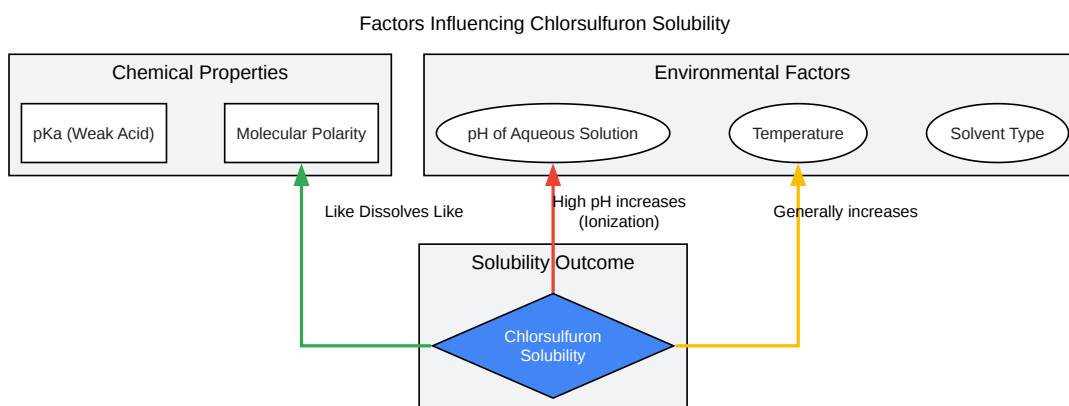
- Quantification:
 - Analyze the prepared sample using a validated analytical method, such as HPLC-UV.
 - Prepare a calibration curve using standard solutions of **chlorsulfuron** of known concentrations.
 - Determine the concentration of **chlorsulfuron** in the sample by comparing its response to the calibration curve.

Data Reporting

The solubility is reported in units of mass per volume (e.g., mg/L or g/L) or as a molar concentration (mol/L) at the specified temperature and pH.

Visualization of Factors Affecting Solubility

The solubility of **chlorsulfuron** is a multifactorial property. The following diagram illustrates the key relationships between the chemical's properties and environmental factors that govern its solubility.



[Click to download full resolution via product page](#)

Caption: Logical relationship of factors affecting **chlorsulfuron** solubility.

- To cite this document: BenchChem. [Chlorsulfuron solubility in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668881#chlorsulfuron-solubility-in-water-and-organic-solvents\]](https://www.benchchem.com/product/b1668881#chlorsulfuron-solubility-in-water-and-organic-solvents)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com